

Comprehensive C NMR Analysis: 2-(2-(Benzyloxy)phenyl)propan-2-ol

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Compound of Interest

Compound Name: 2-(2-(Benzyloxy)phenyl)propan-2-ol

Cat. No.: B12283894

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Executive Summary & Structural Context

Molecule: 2-(2-(Benzyloxy)phenyl)propan-2-ol Formula:

MW: 242.31 g/mol

This molecule is a sterically crowded tertiary alcohol featuring an ortho-benzyloxy substituent. It is a critical intermediate in the synthesis of 2,2-dimethyl-2,3-dihydrobenzofuran and related pharmacophores.

Analytical Challenge: The primary challenge in the

C NMR analysis of this compound is distinguishing the two oxygenated aliphatic carbons (the benzylic methylene vs. the tertiary carbinol) and resolving the complex aromatic region which contains 12 carbons (two distinct spin systems).

Experimental Protocol (Self-Validating)

To ensure reproducible data that meets publication/regulatory standards (E-E-A-T), follow this specific acquisition protocol.

A. Sample Preparation[1][2][3][4]

- Solvent:

(Deuterated Chloroform) is the standard.

- Note: DMSO-

may be used if solubility is poor, but it will shift the hydroxyl-bearing carbon signal due to hydrogen bonding.

- Concentration: 15–20 mg in 0.6 mL solvent.
- Reference: Tetramethylsilane (TMS) at 0.00 ppm or the center triplet of at 77.16 ppm.

B. Instrument Parameters

- Pulse Sequence: Standard Proton-Decoupled Carbon (typically zgpg30 or similar).
- Relaxation Delay (D1):Critical. Set D1
2.0 seconds.
 - Reasoning: This molecule contains four quaternary carbons (C-OH, Ar-C-O, Ar-C-Alk, Benzyl-Ipso). These nuclei have long spin-lattice relaxation times (). Insufficient delay will suppress their signals, leading to quantitative errors or missing peaks.
- Scans (NS): Minimum 512 scans (due to non-NOE enhanced quaternary carbons).

C. Mandatory Validation Step: DEPT-135

You must run a DEPT-135 (Distortionless Enhancement by Polarization Transfer) experiment to validate the aliphatic region.

- CH/CH₃: Positive Phase (Up).

- CH₂: Negative Phase (Down).
- Quaternary (C-OH, Ar-C): Null (Invisible).

Structural Deconvolution & Assignment Logic

The structure consists of three distinct magnetic domains. We assign shifts based on electronic shielding/deshielding effects and authoritative increment databases.

Domain 1: The Aliphatic Region (10–80 ppm)

This region contains the gem-dimethyl groups, the benzylic methylene, and the tertiary alcohol carbon.

Carbon Type	Environment	Predicted Shift ()	DEPT-135 Signature
Methyl		29.0 – 31.0 ppm	Positive (Up)
Benzylic		70.0 – 71.5 ppm	Negative (Down)
Carbinol		73.0 – 75.0 ppm	Null (Invisible)

Differentiation Strategy: The Benzylic

and Carbinol

appear very close (~70–75 ppm). The DEPT-135 is the only reliable way to distinguish them without 2D HSQC. The

will point down; the

will disappear.

Domain 2: The Core Aromatic Ring (Ring A)

This ring is 1,2-disubstituted (ortho). The oxygen attachment dominates the chemical shifts.

- C-2 (Ipso to Oxygen): The most deshielded carbon in the molecule. Expect 155.0 – 157.0 ppm.

- C-1 (Ipso to Alkyl): Ortho to the oxygen. Expect 133.0 – 136.0 ppm.
- C-3 (Ortho to Oxygen): Shielded by the electron-donating resonance of oxygen. Expect 111.0 – 113.0 ppm.
- C-5 (Para to Oxygen): Shielded resonance effect. Expect 120.0 – 122.0 ppm.

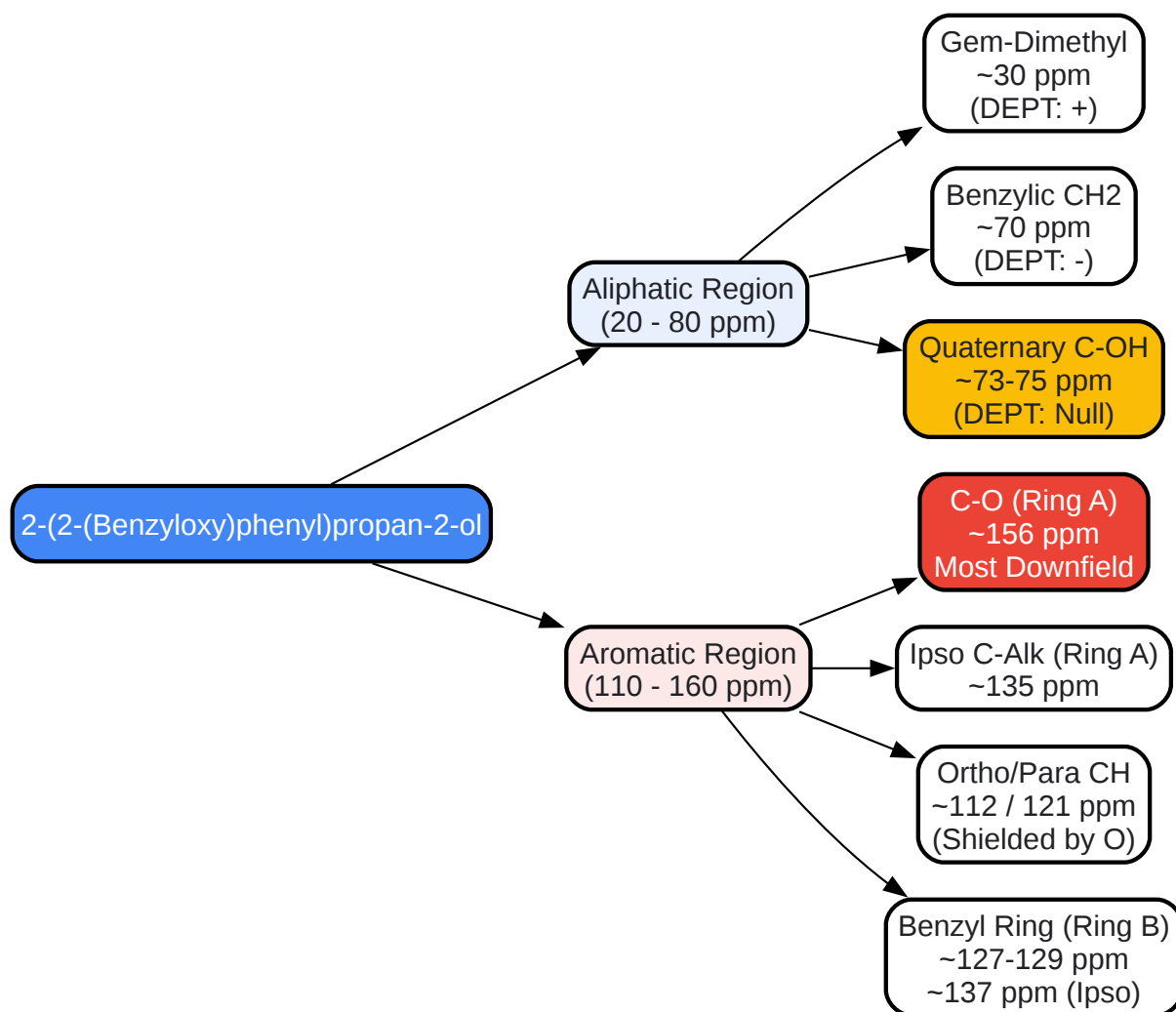
Domain 3: The Benzyl Aromatic Ring (Ring B)

This is a monosubstituted benzene ring attached to a methylene group.

- Ipso Carbon: Attached to
 . Expect 136.0 – 138.0 ppm.
- Ortho/Meta/Para: Typical "phenyl pack" cluster. Expect 126.0 – 129.0 ppm.

Visual Analysis Workflow

The following diagram illustrates the assignment logic and structural numbering.



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Caption: Figure 1.[1][2] Hierarchical decomposition of chemical shifts by magnetic environment and DEPT-135 phase behavior.

Consolidated Data Table

Carbon Label	Chemical Environment	Approx. ^[1] ^[3] ^[4] ^[5] ^[6] ^[7] Shift (, ppm)	Multiplicity (DEPT)
C-O (Ar)	Aromatic C-O (Ring A)	156.5	C (Quat)
C-Ipso (Bz)	Benzyl Ring Ipso (Ring B)	137.2	C (Quat)
C-Ipso (Ar)	Aromatic C-Alkyl (Ring A)	134.5	C (Quat)
C-Meta/Ortho	Benzyl Ring CHs	128.6, 127.9, 127.4	CH
C-6	Ring A (Ortho to Alkyl)	126.8	CH
C-5	Ring A (Para to Oxygen)	121.5	CH
C-3	Ring A (Ortho to Oxygen)	112.1	CH
C-OH	Tertiary Alcohol	74.2	C (Quat)
O-CH ₂	Benzylic Methylene	70.8	CH ₂
CH ₃	Gem-Dimethyl	30.5	CH ₃

Note: Exact values may vary by

0.5 ppm depending on concentration and temperature.

Troubleshooting & Impurity Profiling

In drug development, identifying what went wrong is as important as confirming the product.

A. The "Cyclization" Risk

This molecule is a precursor to 2,2-dimethyl-2,3-dihydrobenzofuran. Under acidic conditions (even trace acid in

) or heat, it can undergo intramolecular cyclization, eliminating benzyl alcohol or water depending on the mechanism.

- Sign of Cyclization:
 - Loss: Disappearance of the Benzylic (~70.8 ppm) and Benzyl aromatic signals.
 - Gain: Appearance of a new signal at ~40 ppm (C3 of the dihydrobenzofuran ring) and a shift of the quaternary C-O to ~85 ppm.

B. Residual Starting Material

If synthesized via Grignard addition to 2'-benzyloxyacetophenone:

- Look for a Ketone Carbonyl signal at ~200 ppm.^[5]
- Look for a Methyl Ketone signal at ~32 ppm (distinct from the gem-dimethyls).

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